

A Comparative Analysis of ZW290 and its Functional Analogs in UCP1-Mediated Thermogenesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ZW290

Cat. No.: B15572990

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This guide provides a detailed comparative analysis of **ZW290**, a novel small molecule upregulator of Uncoupling Protein 1 (UCP1), and its functional analogs. The focus is on compounds that enhance thermogenesis by targeting UCP1, a key protein in brown and beige adipose tissue responsible for non-shivering heat production. This document summarizes key performance data, outlines experimental methodologies, and visualizes the underlying biological pathways to aid in research and development efforts in the field of metabolic diseases.

Introduction to ZW290 and the Therapeutic Target UCP1

ZW290 is a recently identified small molecule that has been shown to increase cold tolerance by inducing thermogenesis through the upregulation of UCP1 in brown adipose tissue (BAT).^[1] ^[2] UCP1 is a mitochondrial inner membrane protein that dissipates the proton gradient generated by the electron transport chain, uncoupling it from ATP synthesis and releasing the stored energy as heat. This process of non-shivering thermogenesis is a promising therapeutic target for obesity and related metabolic disorders due to its potential to increase energy expenditure. The emergence of **ZW290** and other UCP1 inducers offers new avenues for the development of novel anti-obesity therapeutics.

Comparative Analysis of UCP1 Inducers

This section compares **ZW290** with other known UCP1-inducing molecules. Due to the limited public information on the specific chemical structure of **ZW290**, this comparison focuses on functional analogs—compounds that achieve the same therapeutic goal of UCP1 upregulation—rather than strict structural analogs. The selected comparators include a synthetic small molecule modulator of the AKAP1/PKA pathway and several natural compounds.

Quantitative Performance Data

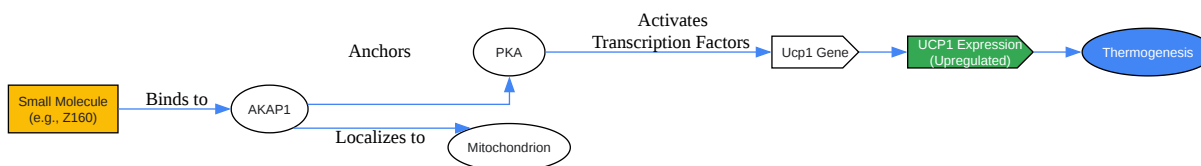
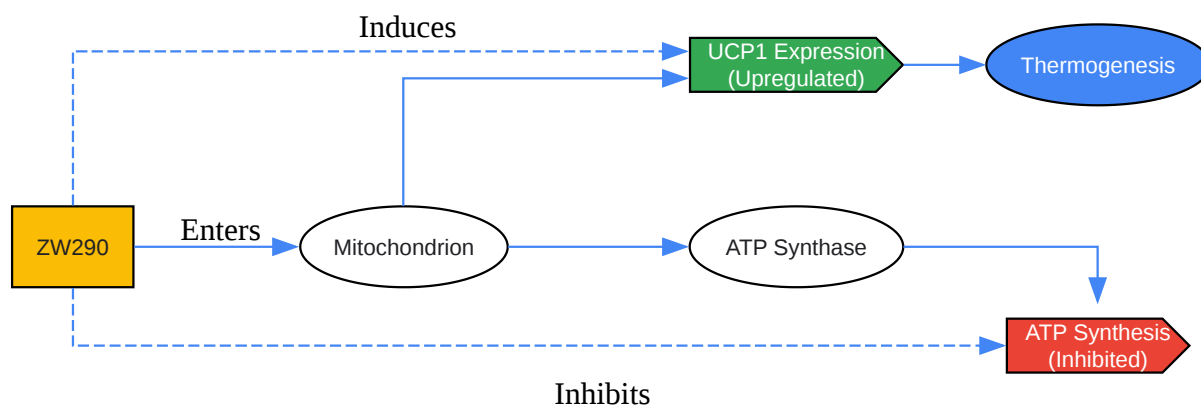
The following table summarizes the reported effects of **ZW290** and its functional analogs on key thermogenic parameters.

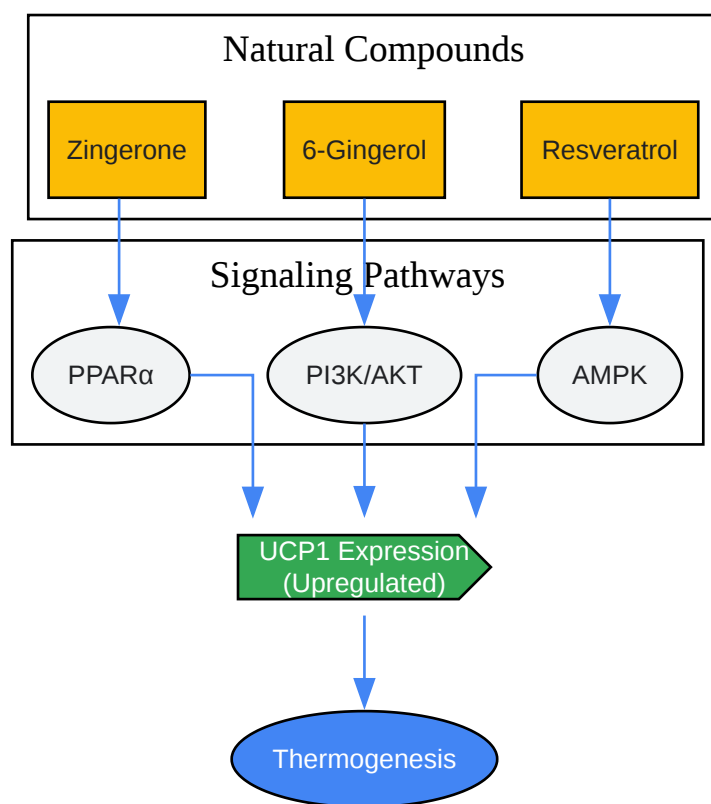
Compound	Category	Model System	Key Findings	Reference
ZW290	Small Molecule	Primary Brown Adipocytes, Kunming Mice	- Significantly upregulates UCP1 protein expression ($p < 0.01$).- Decreases mitochondrial membrane potential and ATP concentration ($p < 0.01$).- Increases rectal and body temperatures in mice at room temperature and at -20°C ($p < 0.001$).	[1][2]
AKAP1/PKA Modulator (e.g., Z160)	Small Molecule	Mouse Brown Adipocytes, Human White Adipocytes, C57BL/6J Mice	- Induces endogenous UCP1 levels.- Increases mitochondrial activity and uncoupled respiration.- Increases body temperature and UCP1 protein levels in mice.	[3][4][5]
Zingerone	Natural Compound (from Ginger)	iWAT (inguinal White Adipose Tissue)	- Upregulates UCP1 expression.- Binds to PPAR α ,	[6]

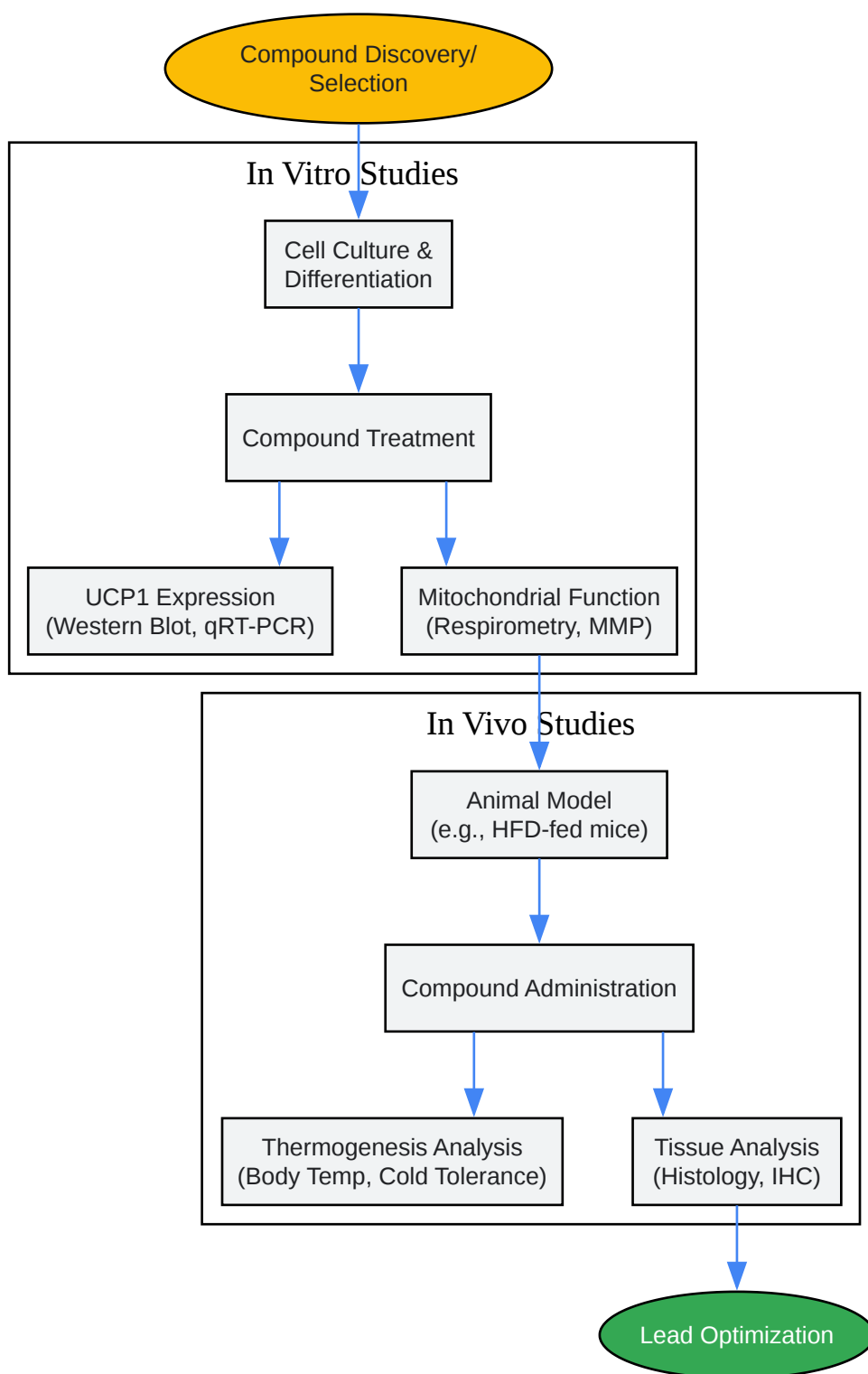
			leading to increased levels of UCP1 and PGC-1 α .	
6-Gingerol	Natural Compound (from Ginger)	High-Fat Diet-Induced Obese Mice	- Activates BAT and induces beige cell formation in eWAT (epididymal White Adipose Tissue).- Limits weight gain and increases energy expenditure.	[7]
Resveratrol	Natural Compound (Polyphenol)	Differentiated iBAT SVCs, High-Fat Diet-Fed Mice	- Boosts UCP1 mRNA expression (6.5-fold vs. control, P < 0.001) and protein level (1.7-fold higher, P < 0.05) in vitro.- Increases UCP1 content in iBAT of mice.	[8]

Signaling Pathways and Mechanisms of Action

The induction of UCP1 expression is regulated by a complex network of signaling pathways. The diagrams below, generated using the DOT language, illustrate the known mechanisms of action for **ZW290** and its comparators.







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References

- 1. researchgate.net [researchgate.net]
- 2. ZW290 Increases Cold Tolerance by Inducing Thermogenesis via the Upregulation of Uncoupling Protein 1 in Brown Adipose Tissue In Vitro and In Vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. [PDF] Induction of UCP1 and thermogenesis by a small molecule via AKAP1/PKA modulation | Semantic Scholar [semanticscholar.org]
- 4. researchgate.net [researchgate.net]
- 5. Induction of UCP1 and thermogenesis by a small molecule via AKAP1/PKA modulation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Keys to the switch of fat burning: stimuli that trigger the uncoupling protein 1 (UCP1) activation in adipose tissue - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Resveratrol enhances brown adipocyte formation and function by activating AMP-activated protein kinase (AMPK) α 1 in mice fed high-fat diet - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comparative Analysis of ZW290 and its Functional Analogs in UCP1-Mediated Thermogenesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15572990#comparative-analysis-of-zw290-and-its-analogs]

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